Spectroscopic Profile of Ethyl 2-ethyl-3-oxohexanoate: A Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 2-ethyl-3-oxohexanoate*
CAS No.:	*5331-82-8*
Cat. No.:	*B14734748*

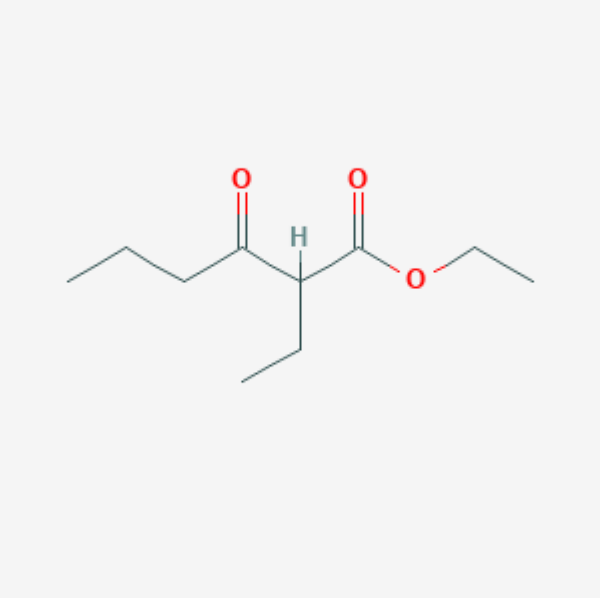
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This technical guide provides a comprehensive overview of the spectroscopic data for **ethyl 2-ethyl-3-oxohexanoate**. Due to the limited availability of published experimental data for this specific compound, this guide presents a combination of predicted spectroscopic values and, for comparative purposes, experimental data for the closely related structural isomer, ethyl 3-oxohexanoate. This information is intended to support research and development activities by offering a detailed spectroscopic profile, predicted data, and standardized experimental protocols.

Compound Identification

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IUPAC Name	ethyl 2-ethyl-3-oxohexanoate
Molecular Formula	$C_{10}H_{18}O_3$[1]
Molecular Weight	186.25 g/mol [1]
CAS Number	5331828[1]
Structure	

Predicted Spectroscopic Data: **Ethyl 2-ethyl-3-oxohexanoate**

As of the date of this publication, experimental spectroscopic data for **ethyl 2-ethyl-3-oxohexanoate** is not readily available in public databases. The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. These predictions are based on established principles of spectroscopy and are provided as a reference for the identification and characterization of the compound.

Table 1: Predicted ^{1}H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~4.20	Quartet (q)	2H	-OCH_2CH_3
~3.50	Triplet (t)	1H	-C(=O)$CH(CH_2CH_3)$-
~2.55	Triplet (t)	2H	-C(=O)$CH_2CH_2CH_3$
~1.80	Multiplet (m)	2H	-$CH(CH_2CH_3)$
~1.60	Sextet	2H	-$CH_2CH_2CH_3$
~1.25	Triplet (t)	3H	-OCH_2CH_3
~0.90	Triplet (t)	3H	-CH_2CH_3
~0.85	Triplet (t)	3H	-$CH(CH_2CH_3)$

Solvent: $CDCl_3$.
Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Table 2: Predicted ^{13}C NMR Spectroscopic Data

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Chemical Shift (δ) ppm	Assignment
~205	C=O (Ketone)
~170	C=O (Ester)
~61	-OCH_2CH_3
~58	-$C(=O)CH(CH_2CH_3)$-
~45	-$C(=O)CH_2CH_2CH_3$
~25	-$CH(CH_2CH_3)$
~22	-$CH_2CH_2CH_3$
~14	-OCH_2CH_3
~13	-CH_2CH_3
~11	-$CH(CH_2CH_3)$
Solvent: $CDCl_3$. Reference: $CDCl_3$ at 77.16 ppm.	

Table 3: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
~2970-2870	Strong	C-H stretch (alkane)
~1740	Strong	C=O stretch (ester)
~1715	Strong	C=O stretch (ketone)
~1460	Medium	C-H bend (alkane)
~1370	Medium	C-H bend (alkane)
~1180	Strong	C-O stretch (ester)

Table 4: Predicted Mass Spectrometry (MS) Data

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m/z	Relative Intensity	Assignment
186	Moderate	$[M]^+$ (Molecular Ion)
141	High	$[M - OCH_2CH_3]^+$
115	High	$[M - CH_2CH_2CH_3 - CO]^+$ or $[M - C_4H_9O]^+$
87	High	$[CH_3CH_2C(=O)CH(CH_2CH_3)]^+$
57	Very High	$[CH_3CH_2CH_2C=O]^+$
29	High	$[CH_3CH_2]^+$

Comparative Spectroscopic Data: Ethyl 3-oxohexanoate

For comparative analysis, the following tables present the available experimental spectroscopic data for the structural isomer, ethyl 3-oxohexanoate.

Table 5: ^{1}H NMR Spectroscopic Data for Ethyl 3-oxohexanoate

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.19	Quartet (q)	2H	-OCH_2CH_3
3.44	Singlet (s)	2H	-$C(=O)CH_2C(=O)$-
2.52	Triplet (t)	2H	-$C(=O)CH_2CH_2CH_3$
1.62	Sextet	2H	-$CH_2CH_2CH_3$
1.28	Triplet (t)	3H	-OCH_2CH_3
0.93	Triplet (t)	3H	-CH_2CH_3
Solvent: $CDCl_3$. Reference: Tetramethylsilane (TMS) at 0.00 ppm.			

Table 6: ^{13}C NMR Spectroscopic Data for Ethyl 3-oxohexanoate

Chemical Shift (δ) ppm	Assignment
202.8	C=O (Ketone)
167.3	C=O (Ester)
61.4	-OCH_2CH_3
49.5	-$C(=O)CH_2C(=O)$-
45.8	-$C(=O)CH_2CH_2CH_3$
17.5	-$CH_2CH_2CH_3$
14.1	-OCH_2CH_3
13.6	-CH_2CH_3
Solvent: $CDCl_3$. Reference: $CDCl_3$ at 77.16 ppm.	

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Table 7: Infrared (IR) Spectroscopy Data for Ethyl 3-oxohexanoate

Wavenumber (cm^{-1})	Intensity	Assignment
2965-2875	Strong	C-H stretch (alkane)
1745	Strong	C=O stretch (ester)[2]
1716	Strong	C=O stretch (ketone)[2]
1465	Medium	C-H bend (alkane)
1365	Medium	C-H bend (alkane)
1155	Strong	C-O stretch (ester)

Table 8: Mass Spectrometry (MS) Data for Ethyl 3-oxohexanoate

m/z	Relative Intensity	Assignment
158	Moderate	$[M]^+$ (Molecular Ion)[3]
115	High	$[M - CH_3CO]^+$
88	High	$[M - C_5H_{10}]^+$
71	Very High	$[CH_3CH_2CH_2C=O]^+$
43	Very High	$[CH_3C=O]^+$

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for compounds such as **ethyl 2-ethyl-3-oxohexanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of the purified compound.

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- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry 5 mm NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ 0.00 ppm).
- Cap the NMR tube and gently invert it several times to ensure a homogeneous solution.

- Data Acquisition:
  - Insert the NMR tube into a spinner turbine and place it in the sample gauge to ensure correct positioning within the magnet.
  - Insert the sample into the NMR spectrometer (typically operating at 300-600 MHz for ^1H).
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to optimize its homogeneity across the sample, thereby maximizing spectral resolution.
  - For ^1H NMR, acquire the spectrum using a standard pulse sequence.
  - For ^{13}C NMR, acquire the spectrum with proton decoupling to simplify the spectrum and improve the signal-to-noise ratio.
- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain NMR spectrum.
  - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
  - Calibrate the chemical shift axis using the TMS signal at 0.00 ppm.
  - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.

Infrared (IR) Spectroscopy

- Sample Preparation (Neat Liquid):

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- Place a small drop of the neat liquid sample between two clean, dry salt plates (e.g., NaCl or KBr).
- Gently press the plates together to form a thin film of the liquid.

- Data Acquisition:
  - Perform a background scan with the empty salt plates in the beam path. This will be subtracted from the sample spectrum.
  - Place the prepared salt plates with the sample in the spectrometer's sample holder.
  - Acquire the IR spectrum over the range of 4000-400 cm^{-1}. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
  - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

- Sample Introduction:
  - For a volatile compound like **ethyl 2-ethyl-3-oxohexanoate**, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method.
  - Dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane or diethyl ether).
  - Inject a small volume (e.g., 1 µL) of the solution into the GC inlet.
- Data Acquisition:
  - The sample is vaporized and separated on the GC column.

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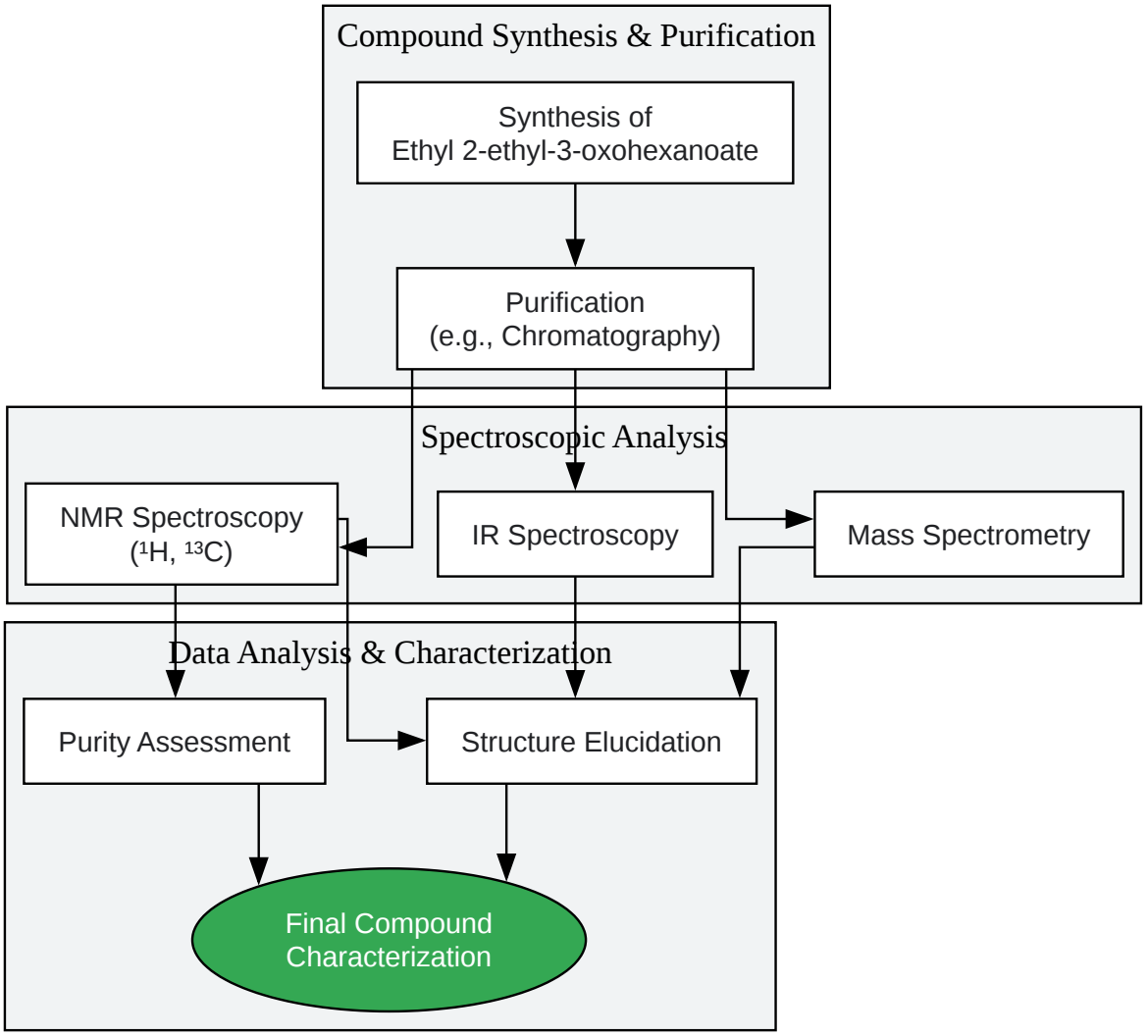
- The separated components elute from the column and enter the mass spectrometer.
- Electron Ionization (EI) is a common ionization method, typically at 70 eV.
- The mass analyzer (e.g., a quadrupole) scans a range of mass-to-charge ratios (m/z) to detect the fragment ions.

- Data Processing:
  - The software generates a mass spectrum, which is a plot of ion intensity versus m/z.
  - Identify the molecular ion peak and analyze the fragmentation pattern to elucidate the structure of the compound.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis and characterization of a synthetic organic compound.

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